Quantitative Data on Chromium Solubility in α-Titanium

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Compound of Interest	
Compound Name:	Chromium;titanium
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The solubility of chromium in alpha-titanium has been determined to be retrograde, meaning it increases with temperature to a maximum value and then decreases as the temperature approaches the eutectoid point. The quantitative data for the solubility of chromium in high-purity α-titanium is summarized in the table below.

Temperature (°C)	Solubility (μg/g)	Solubility (wt. %)	Solubility (at. %)
675 (Eutectoid Temperature)	3300	0.33	~0.31
720 (Maximum Solubility)	3650	0.365	~0.34

Data sourced from the study by Faudot and Bigot on chromium solubility in pure α-titanium[1]. The conversion to weight percent (wt. %) and atomic percent (at. %) is approximated.

The solubility of chromium in alpha-titanium is generally low, noted to be less than 1% of the total alloy content[2].

Experimental Determination of Solubility

The determination of the solid solubility limit of chromium in alpha-titanium involves a meticulous experimental process designed to achieve and measure equilibrium concentrations at various temperatures.

Materials and Alloy Preparation

The starting titanium material is of high purity, typically prepared by the Van Arkel process to minimize the influence of impurities on the solubility measurements[1]. The standard analysis of the Van Arkel titanium used in key studies is detailed below.

Table 2: Standard Analysis of Van Arkel Titanium[1]

Element	Concentration (µg/g)
O	< 50
C	< 20
N	< 10
Fe	< 10
Other metallic impurities	< 5

Titanium-chromium alloys with varying chromium concentrations are prepared by melting high-purity titanium with electrolytic chromium in a controlled environment, such as a water-cooled copper crucible with a tungsten electrode under a purified helium atmosphere, to prevent contamination[3]. To ensure homogeneity, the alloy buttons are typically melted, inverted, and remelted multiple times[3].

Experimental Workflow

The following diagram illustrates the typical experimental workflow for determining the solubility of chromium in alpha-titanium using electrical resistivity measurements.

Sample Preparation

High-Purity Van Arkel Ti & Electrolytic Cr

↓

Arc Melting in Helium Atmosphere

↓

Homogenization Anneal (e.g., 1350°C) & Quench

↓

Cold Rolling

↓

Recrystallization Anneal (e.g., 720°C)

Heat Treatment & Measurement

Isothermal Annealing at Various Temperatures

↓

Water Quenching

↓

Electrical Resistivity Measurement at Liquid Helium Temperature

Data Analysis

Plot Resistivity vs. Annealing Temperature for each Alloy

Plot Resistivity vs. Cr Concentration

↓

Determine Solubility Limit from Inflection Points

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Experimental workflow for determining chromium solubility.
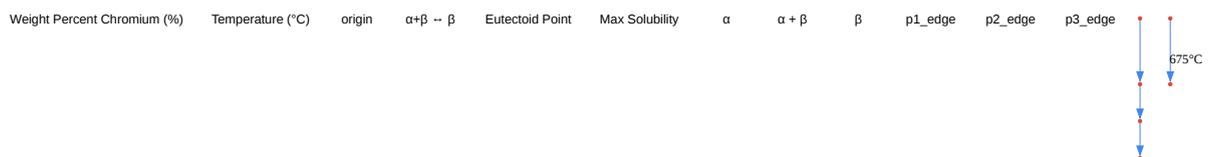
Detailed Experimental Protocol

- Alloy Synthesis: Prepare a series of Ti-Cr alloys with varying low chromium concentrations.

- Homogenization: The cast alloys are homogenized at a high temperature in the β-phase field (e.g., 4-6 hours at 1350°C) followed by water quenching to retain the β-phase structure and ensure a uniform distribution of chromium[3].

- Sample Preparation: The homogenized samples are then cold-rolled into thin sheets or wires.

- Recrystallization: The cold-worked samples are recrystallized by annealing at a temperature within the α-phase field (e.g., 720°C) to obtain a fine, equiaxed grain structure[1].

- Isothermal Annealing: Samples of each alloy composition are annealed at different temperatures in the α-phase region for a sufficient duration to reach thermodynamic equilibrium. The quality of the thermal treatments is verified against a pure titanium check sample[1].

- Quenching: After annealing, the samples are rapidly quenched in water to retain the high-temperature equilibrium microstructure at room temperature.

- Solubility Measurement: The amount of chromium dissolved in the α-titanium matrix is determined. A common method is through electrical resistivity measurements at a very low temperature (e.g., liquid helium temperature, 4.2 K)[1]. The electrical resistivity of the solid solution is proportional to the concentration of the dissolved solute.

- Data Analysis:

  - For each alloy composition, the electrical resistivity ratio is plotted as a function of the annealing temperature. An inflection point in this curve indicates the temperature at which the alloy becomes supersaturated, and thus the solubility limit at that temperature is exceeded.

  - The influence coefficient of chromium on the electrical resistivity of α-titanium is determined by plotting the resistivity ratio against the chromium concentration for samples

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annealed at a temperature where all chromium is in solution. This coefficient allows for the conversion of resistivity measurements to chromium concentration[1].

○ By combining these results, a curve of chromium solubility in α-titanium as a function of temperature can be constructed[1].

Ti-Cr Phase Diagram: Low Chromium Region

The solubility data is best understood in the context of the Titanium-Chromium (Ti-Cr) binary phase diagram. The diagram below illustrates the phase relationships at low chromium concentrations.

Weight Percent Chromium (%)   Temperature (°C)   origin   α+β ↔ β   Eutectoid Point   Max Solubility   α   α + β   β   p1_edge   p2_edge   p3_edge

675°C

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Schematic of the Ti-Cr phase diagram at low Cr concentrations.

This diagram illustrates the α-phase field, the (α + β)-phase field, and the β-phase field. The line separating the α-phase from the (α + β)-phase field is the solvus line, which represents the solubility limit of chromium in alpha-titanium. The retrograde nature of the solubility is evident from the shape of this solvus line, which reaches a maximum chromium concentration at 720°C before decreasing towards the eutectoid temperature of 675°C[1].

Significance for Alloy Development

The low solubility of chromium, a β-stabilizing element, in α-titanium is a key factor in the design of (α+β) titanium alloys. Heat treatment of these alloys often involves solution treating in the (α+β) or β phase fields followed by quenching and aging. The precipitation of fine β-phase

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particles or other intermetallic compounds from a supersaturated α-matrix during aging is a primary strengthening mechanism. A thorough understanding of the chromium solubility limit is therefore essential for controlling the microstructure and, consequently, the mechanical properties of these advanced materials. Thermodynamic and kinetic modeling are also employed to predict phase stability and transformations in complex Ti-Cr based alloy systems[4][5].

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References

- 1. cdn.ymaws.com [cdn.ymaws.com]

- 2. apps.dtic.mil [apps.dtic.mil]

- 3. Titanium-Chromium Phase Diagram - 911Metallurgist [911metallurgist.com]

- 4. researchgate.net [researchgate.net]

- 5. Thermodynamic modelling to predict phase stability in BCC + B2 Al–Ti–Co–Ni–Fe–Cr high entropy alloys [diva-portal.org]

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